

# Application Note: Preparation of Stock Solutions of (2R,4S)-Hydroxy Itraconazole-d8

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## Compound of Interest

Compound Name: (2R,4S)-Hydroxy Itraconazole-d8

Cat. No.: B15598559

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**(2R,4S)-Hydroxy Itraconazole-d8** is the deuterium-labeled form of (2R,4S)-Hydroxy Itraconazole, an active metabolite of the triazole antifungal agent, Itraconazole.<sup>[1][2]</sup> Due to its isotopic labeling, it serves as an ideal internal standard for quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS), to accurately determine the concentration of the parent drug and its metabolite in biological samples.<sup>[2][3]</sup> Proper preparation of stock solutions is a critical first step to ensure the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation, handling, and storage of **(2R,4S)-Hydroxy Itraconazole-d8** stock solutions.

## Compound Data and Properties

Summarized below are the key physicochemical properties of **(2R,4S)-Hydroxy Itraconazole-d8**. This data is essential for accurate calculations and proper handling.

Property	Value	Reference
Chemical Name	4-[4-[4-[4-[(2R,4S)-2-(2,4-dichlorophenyl)-2-(1,2,4-triazol-1-ylmethyl)-1,3-dioxolan-4-yl]methoxy]phenyl]piperazin-1-yl]phenyl]-2-(1,1,1,2,3,4,4,4-octadeuterio-3-hydroxybutan-2-yl)-1,2,4-triazol-3-one	[4][5]
Molecular Formula	C <sub>35</sub> H <sub>30</sub> D <sub>8</sub> Cl <sub>2</sub> N <sub>8</sub> O <sub>5</sub>	[4][6][7]
Molecular Weight	729.68 g/mol	[4][7][8]
CAS Number	1217516-26-1	[4][6]
Appearance	White to off-white solid	[2]
Solubility	DMSO: 83.33 mg/mL (114.20 mM) (ultrasonication recommended) Water: < 0.1 mg/mL (insoluble)	[1][2]
Storage (Powder)	-20°C for 3 years	[2]
Storage (in Solvent)	-80°C for 2 years; -20°C for 1 year	[2]

## Safety and Handling Precautions

While **(2R,4S)-Hydroxy Itraconazole-d8** is not classified as a hazardous substance, standard laboratory safety practices should be strictly followed.[8]

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves.
- Ventilation: Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[6][8]

- Exposure: In case of eye or skin contact, flush the affected area with plenty of water.[6]
- Spills: For spills, absorb the material with an inert binder and dispose of it according to local regulations.[8]

## Experimental Protocol: Stock Solution Preparation (10 mM in DMSO)

This protocol details the steps to prepare a 10 mM stock solution in Dimethyl Sulfoxide (DMSO).

Materials and Equipment:

- **(2R,4S)-Hydroxy Itraconazole-d8** (solid powder)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Amber glass or polypropylene vials
- Micropipettes
- Vortex mixer
- Ultrasonic bath
- Personal Protective Equipment (PPE)

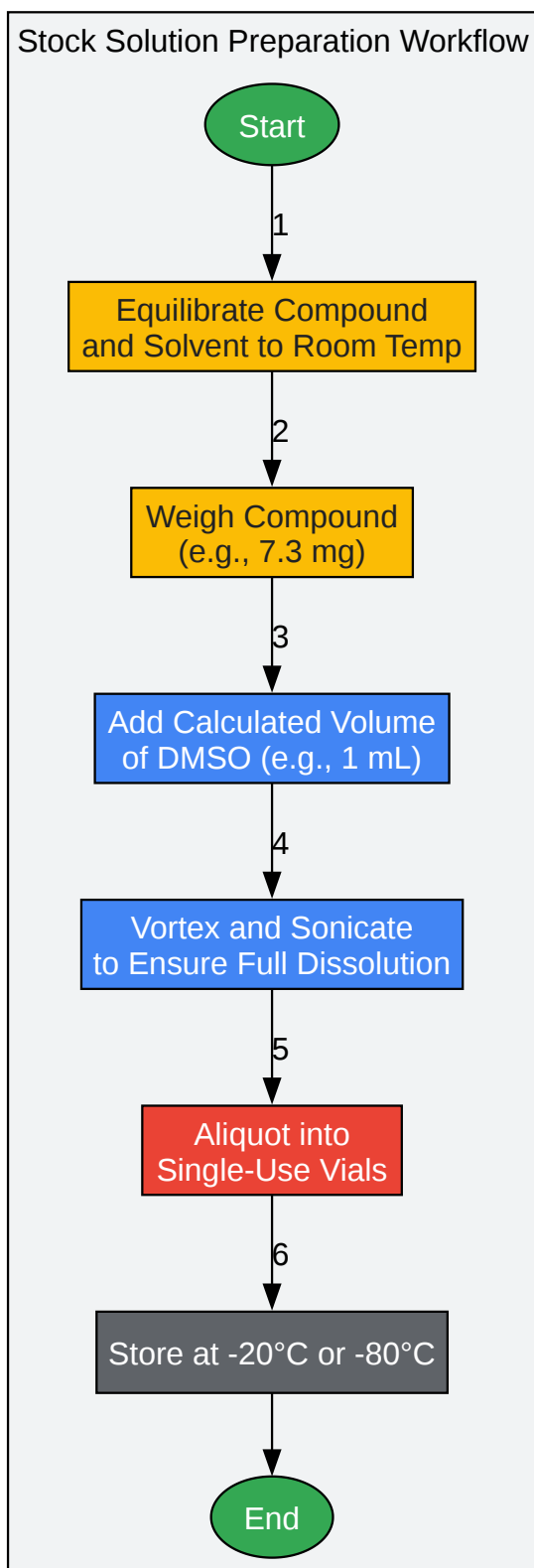
Procedure:

- Preparation: Allow the vial of **(2R,4S)-Hydroxy Itraconazole-d8** and the DMSO solvent to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a clean, empty vial on an analytical balance. Carefully weigh the desired amount of the solid compound. For example, to prepare 1 mL of a 10 mM solution, weigh out 7.297 mg.

- Calculation:  $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
- Example:  $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 729.68 \text{ g/mol} = 0.007297 \text{ g} = 7.297 \text{ mg}$
- Solubilization: Add the calculated volume of DMSO to the vial containing the compound. For the example above, add 1.0 mL of DMSO.
- Dissolution: Cap the vial securely and vortex thoroughly. To ensure complete dissolution, place the vial in an ultrasonic bath for 5-10 minutes.<sup>[1][2]</sup> Visually inspect the solution to confirm that no solid particles remain. Hygroscopic DMSO can impact solubility, so using a newly opened bottle is recommended.<sup>[1][2]</sup>
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.<sup>[2]</sup>
- Storage: Store the aliquoted stock solutions at -20°C or -80°C in a dark, dry place.<sup>[2]</sup> When properly stored in a solvent, the solution is stable for up to 1 year at -20°C or 2 years at -80°C.<sup>[2]</sup>

## Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **(2R,4S)-Hydroxy Itraconazole-d8** stock solution.



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Caption: Workflow for preparing **(2R,4S)-Hydroxy Itraconazole-d8** stock solution.

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